

# solubility profile of 2-Hexyl-1-dodecanol in organic solvents

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## Compound of Interest

Compound Name: **2-Hexyl-1-dodecanol**

Cat. No.: **B1181050**

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## Solubility Profile of 2-Hexyl-1-dodecanol: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility characteristics of **2-hexyl-1-dodecanol** in various organic solvents. The information is intended to support research, development, and formulation activities where this branched-chain fatty alcohol is utilized as a solvent, emollient, or key excipient.

## Introduction to 2-Hexyl-1-dodecanol

**2-Hexyl-1-dodecanol** is a C18 Guerbet alcohol, a type of branched-chain fatty alcohol. Its unique structure, featuring a long alkyl chain with a branch at the C-2 position and a primary hydroxyl group, results in a low melting point and excellent solubility in many organic media. These properties make it a valuable component in cosmetics, pharmaceuticals, and industrial applications, where it can function as a solvent, co-solvent, or solubility enhancer.[\[1\]](#)

## Solubility Data

The solubility of **2-hexyl-1-dodecanol** is a critical parameter for its effective use. Below is a summary of available quantitative and qualitative solubility data.

## Quantitative Solubility

Quantitative data for the solubility of **2-hexyl-1-dodecanol** in organic solvents is limited in publicly available literature. However, its solubility in water has been determined.

Solvent	Temperature	Solubility
Water	25 °C	0.01745 mg/L <sup>[2]</sup>
Water	23 °C	0.001 g/L <sup>[3]</sup> <sup>[4]</sup>

## Qualitative Solubility

Qualitative solubility information provides general guidance on solvent selection.

Solvent	Solubility Assessment
Alcohol	Soluble <sup>[5]</sup>
Benzene	Sparingly Soluble <sup>[6]</sup> <sup>[7]</sup>
Chloroform	Sparingly Soluble <sup>[6]</sup> <sup>[7]</sup>
Methanol	Slightly Soluble <sup>[6]</sup> <sup>[7]</sup>

## Experimental Protocol: Determination of Solubility

For applications requiring precise solubility data, the following experimental protocol, based on the equilibrium solubility method, is recommended.

## Principle

An excess of the solute (**2-hexyl-1-dodecanol**) is equilibrated with the solvent of interest at a constant temperature. The concentration of the solute in the resulting saturated solution is then determined analytically.

## Materials

- **2-Hexyl-1-dodecanol** (purity >97%)

- Organic solvents (analytical grade)
- Analytical balance ( $\pm 0.1$  mg)
- Thermostatic shaker or water bath
- Centrifuge
- Volumetric flasks and pipettes
- Syringe filters (0.45  $\mu\text{m}$ , solvent-compatible)
- Gas chromatograph with flame ionization detector (GC-FID) or a suitable alternative analytical instrument

## Procedure

- Sample Preparation: Add an excess amount of **2-hexyl-1-dodecanol** to a series of glass vials containing a known volume of the selected organic solvent.
- Equilibration: Seal the vials and place them in a thermostatic shaker set at the desired temperature (e.g., 25 °C). Shake the vials for 24 to 48 hours to ensure that equilibrium is reached.
- Phase Separation: After equilibration, centrifuge the vials to sediment the undissolved **2-hexyl-1-dodecanol**.
- Sample Collection: Carefully withdraw an aliquot of the supernatant, ensuring no solid particles are disturbed.
- Filtration: Filter the aliquot through a 0.45  $\mu\text{m}$  syringe filter into a clean vial.
- Quantification:
  - Prepare a series of standard solutions of **2-hexyl-1-dodecanol** in the same solvent.
  - Analyze the filtered sample and the standard solutions by GC-FID.

- Construct a calibration curve from the standard solutions and determine the concentration of **2-hexyl-1-dodecanol** in the sample.

## Visualized Experimental Workflow

The following diagram outlines the key steps in the experimental determination of solubility.



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Caption: Workflow for the experimental determination of solubility.

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